

# Application Notes and Protocols: 2-Amino-2-methylpropanamide as a Synthetic Building Block

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-2-methylpropanamide

Cat. No.: B190125

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Amino-2-methylpropanamide**, also known as 2-methylalaninamide, is a non-proteinogenic  $\alpha$ -amino acid derivative. Its gem-dimethyl substitution on the  $\alpha$ -carbon provides steric hindrance that can impart unique conformational properties to peptides and other molecules. This structural feature makes it an intriguing building block for the synthesis of novel pharmaceuticals and research chemicals. While detailed, publicly available application notes for this specific building block are limited, this document provides its key chemical properties, and outlines a general synthetic protocol for the preparation of a related compound, illustrating the potential utility of such building blocks in organic synthesis.

## Chemical and Physical Properties

A summary of the key computed properties for **2-Amino-2-methylpropanamide** is provided below. These properties are essential for planning synthetic routes and purification procedures.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	102.14 g/mol	[1]
IUPAC Name	2-amino-2-methylpropanamide	[1]
Canonical SMILES	CC(C)(C(=O)N)N	[1]
InChI Key	ZIOBGZDFMKCKGZ-UHFFFAOYSA-N	[1]
CAS Number	16252-90-7	[2]
Topological Polar Surface Area	69.1 Å <sup>2</sup>	[1]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	[2]

## Synthetic Applications: An Illustrative Example

Detailed experimental protocols for the direct use of **2-Amino-2-methylpropanamide** as a building block are not readily available in the surveyed literature. However, to illustrate its potential application in synthesis, a protocol for a related transformation is provided below. The following is a representative procedure for the synthesis of 2-amino-2-methyl-1-propanol, a closely related compound, which can be derived from precursors of **2-Amino-2-methylpropanamide**. This highlights a common synthetic manipulation of the core structure.

### Synthesis of 2-amino-2-methyl-1-propanol via Hofmann Degradation

This protocol describes the synthesis of 2-amino-2-methyl-1-propanol from a 2,2-dimethyl-3-hydroxypropanamide crude product, a reaction that proceeds via a Hofmann degradation.

Experimental Protocol:

Materials:

- 2,2-dimethyl-3-hydroxypropanamide crude product
- Sodium hypochlorite (NaOCl) solution
- Sodium hydroxide (NaOH)
- Water (H<sub>2</sub>O)
- Ethanol (for purification, optional)

Procedure:

- Prepare a solution of sodium hypochlorite and sodium hydroxide in water. For example, 109 g of sodium hypochlorite and 106 g of sodium hydroxide can be dissolved in 600 g of water. [\[3\]](#)
- Cool the resulting solution to approximately 0 °C in an ice bath.
- With vigorous stirring, add the 2,2-dimethyl-3-hydroxypropanamide crude product dropwise to the cooled solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 70-86 °C for 20-40 minutes. [\[3\]](#)[\[4\]](#)
- Monitor the reaction progress by a suitable method (e.g., TLC).
- Upon completion, distill off the water under reduced pressure.
- The resulting crude product can be purified by filtration to yield 2-amino-2-methyl-1-propanol. [\[3\]](#) Further purification can be achieved by distillation.

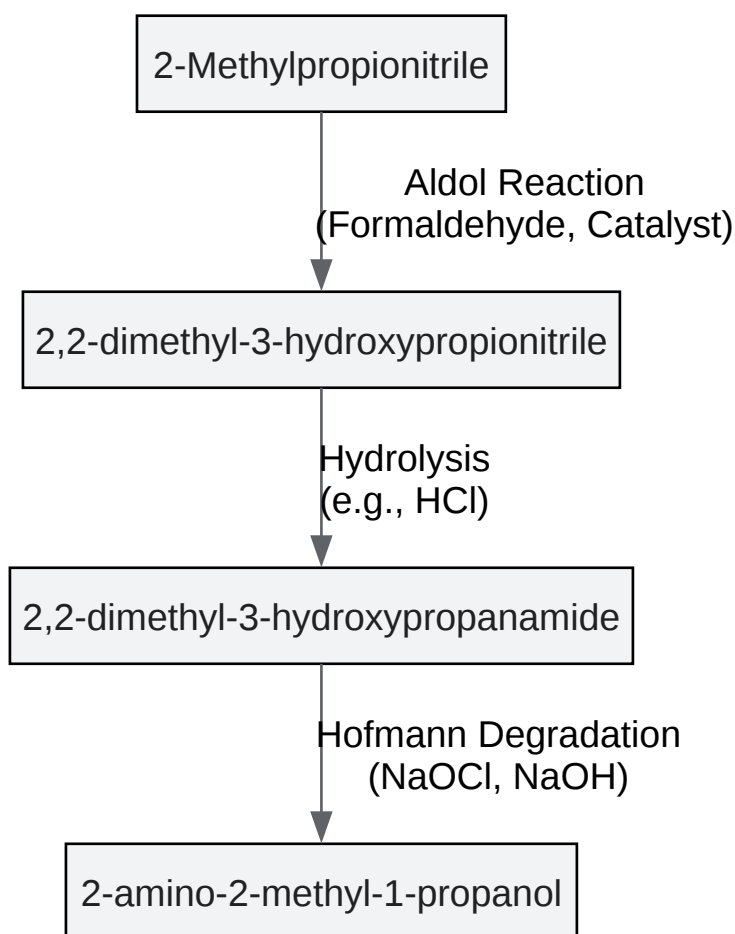
Quantitative Data:

Reactants	Molar/Weight Ratio	Reaction Conditions	Product	Purity	Yield
2,2-dimethyl-3-hydroxypropanamide, NaOCl, NaOH	Varies by preparation	70 °C, 20 min	2-amino-2-methyl-1-propanol	99.2 wt%	~86.3%

| 2,2-dimethyl-3-hydroxypropanamide, NaOCl, NaOH | Varies by preparation | 86 °C, 40 min | 2-amino-2-methyl-1-propanol | 99.0 wt% | ~81% |

## Logical Workflow for Synthesis

The synthesis of 2-amino-2-methyl-1-propanol from 2-methylpropionitrile illustrates a potential synthetic pathway that could be adapted to produce **2-Amino-2-methylpropanamide**. The key steps are outlined in the diagram below.

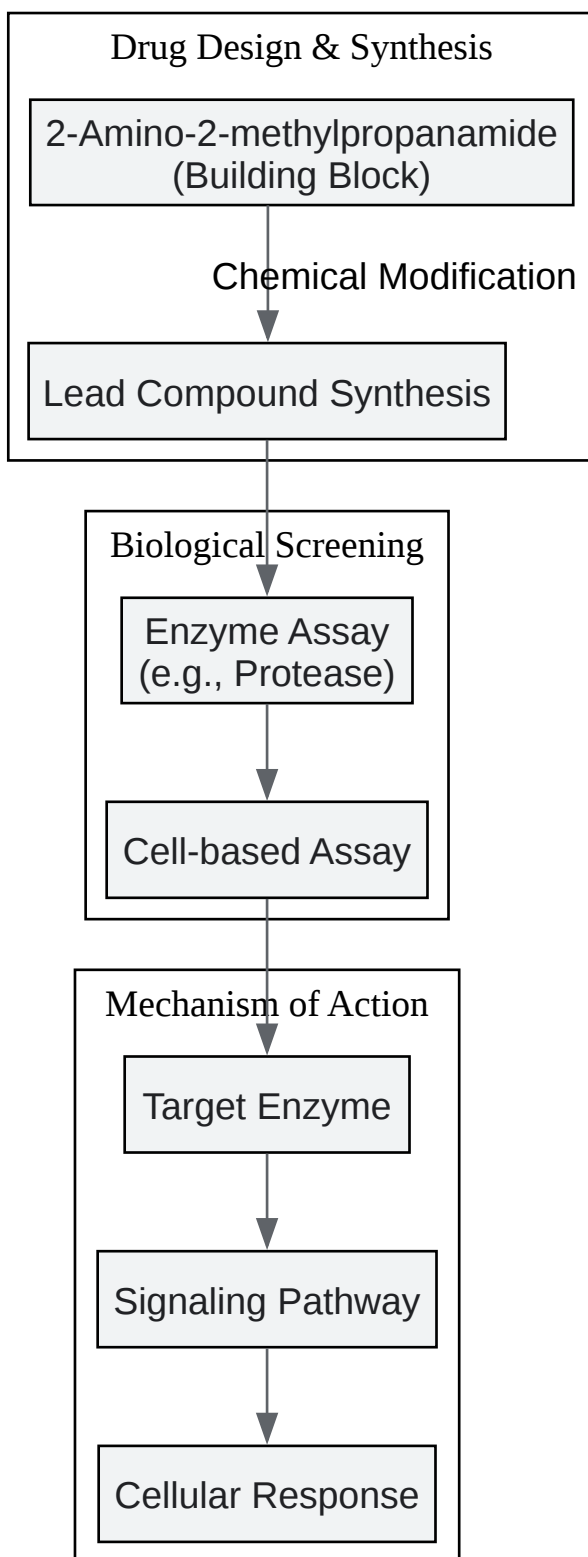


[Click to download full resolution via product page](#)

Synthetic pathway to 2-amino-2-methyl-1-propanol.

## Potential Signaling Pathway Involvement of Derivatives

While there is no direct information on the biological activity of **2-Amino-2-methylpropanamide** itself, its derivatives could potentially be designed to interact with various biological targets. For instance,  $\alpha$ -amino amides are scaffolds that can be incorporated into inhibitors of enzymes such as proteases or peptidases. The gem-dimethyl group can provide conformational constraint, which can be advantageous in designing selective inhibitors.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-2-methylpropanamide | C<sub>4</sub>H<sub>10</sub>N<sub>2</sub>O | CID 6453783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-Amino-2-methyl-1-propanol synthesis - chemicalbook [chemicalbook.com]
- 4. CN107129435B - A method of preparing 2-amino-2-methyl-1-propanol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Amino-2-methylpropanamide as a Synthetic Building Block]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190125#using-2-amino-2-methylpropanamide-as-a-building-block-in-synthesis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)